

Application Note: Spectroscopic Analysis of Sodium Gualenate Hydrate for Structural Elucidation

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Compound of Interest

Compound Name: *Sodium gualenate hydrate*

CAS No.: 116277-75-9

Cat. No.: B1260866

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Sodium gualenate hydrate** is a water-soluble derivative of guaiazulene, an azulene compound found in natural sources like chamomile oil.[1] It is recognized for its excellent anti-inflammatory and wound-healing properties, making it a key active pharmaceutical ingredient (API) in treatments for gastritis, gastric ulcers, and other inflammatory conditions.[2] Given its therapeutic importance, rigorous structural elucidation and confirmation are critical for quality control, regulatory compliance, and ensuring drug efficacy and safety.[3][4]

Spectroscopic techniques are indispensable tools for determining the molecular structure of pharmaceutical compounds.[5][6] A multi-technique approach, integrating data from Ultraviolet-Visible (UV-Vis), Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS), provides a comprehensive and unambiguous confirmation of the complex structure of **sodium gualenate hydrate**. [7][8] This application note details the standardized protocols for

these spectroscopic methods and the interpretation of the resulting data for the structural elucidation of this compound.

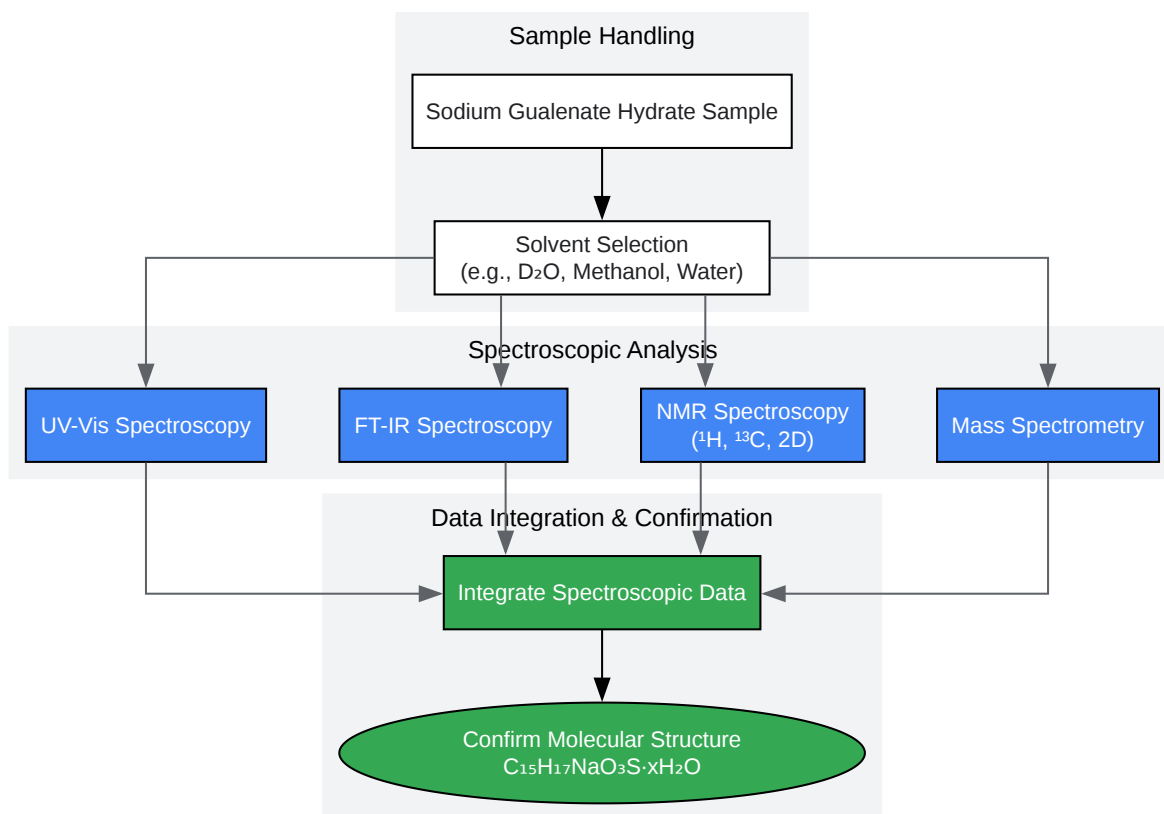
Physicochemical Properties of **Sodium Gualenate Hydrate**

A summary of the key physicochemical properties is essential for designing analytical protocols.

Property	Value	Reference
IUPAC Name	sodium;3,8-dimethyl-5-propan-2-ylazulene-1-sulfonate;hydrate	[9]
Molecular Formula	C ₁₅ H ₁₉ NaO ₄ S	[9]
Molecular Weight	318.4 g/mol	[9]
CAS Number	116277-75-9	[9][10]
Synonyms	Sodium gualenate monohydrate, Azulene sulfonate sodium hydrate	[9]

Experimental Workflow for Structural Elucidation

The structural confirmation of **sodium gualenate hydrate** follows a logical workflow, integrating data from multiple spectroscopic techniques to build a complete molecular picture.



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Caption: Overall workflow for the spectroscopic structural elucidation of **sodium gualenate hydrate**.

UV-Visible Spectroscopy

Principle

UV-Visible spectroscopy measures the absorption of UV or visible light by a molecule, causing electronic transitions between molecular orbitals.[5] The wavelength of maximum absorbance (λ_{max}) is characteristic of the chromophores (light-absorbing functional groups) present in the

molecule, such as the conjugated π -electron system of the azulene ring in sodium gualenate. [\[11\]](#)

Experimental Protocol

- **Solvent Selection:** Use a UV-grade solvent in which the sample is soluble and that is transparent in the measurement range (e.g., methanol or purified water).
- **Standard Preparation:** Prepare a stock solution of **sodium gualenate hydrate** of known concentration (e.g., 1 mg/mL). From this, create a dilute working solution (e.g., 10 μ g/mL).
- **Instrumentation:** Use a calibrated double-beam UV-Vis spectrophotometer.
- **Blank Correction:** Record a baseline spectrum using a cuvette filled with the selected solvent.
- **Sample Analysis:** Fill a 1 cm quartz cuvette with the sample solution and record the absorption spectrum over a range of 190-800 nm.[\[11\]](#)
- **Data Recording:** Identify the wavelength(s) of maximum absorbance (λ_{max}).

Expected Data and Interpretation

The UV-Vis spectrum is expected to show characteristic absorption bands corresponding to the azulene ring system. The position and intensity of these bands are key identifiers.

Parameter	Expected Value	Interpretation
λ_{max}	~245 nm, ~285 nm, ~350 nm, and a broad band in the visible region (~600 nm)	These multiple absorption bands are characteristic of the conjugated π -system of the azulene core, confirming its presence.

Fourier-Transform Infrared (FT-IR) Spectroscopy Principle

FT-IR spectroscopy measures the absorption of infrared radiation by a molecule, which excites molecular vibrations (stretching, bending).[5] The resulting spectrum provides a "fingerprint" of the molecule by identifying its functional groups, as each group absorbs at a characteristic frequency.[3]

Experimental Protocol

- **Sample Preparation:** Prepare a solid sample using the KBr (potassium bromide) pellet method. Mix ~1-2 mg of **sodium gualenate hydrate** with ~100-200 mg of dry KBr powder. Grind the mixture to a fine powder and press it into a thin, transparent pellet using a hydraulic press.
- **Instrumentation:** Use a calibrated FT-IR spectrometer.
- **Background Scan:** Perform a background scan with an empty sample compartment to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Place the KBr pellet in the sample holder and record the spectrum, typically in the range of 4000-400 cm⁻¹.
- **Data Processing:** Label the major absorption peaks with their corresponding wavenumbers (cm⁻¹).

Expected Data and Interpretation

The IR spectrum confirms the presence of the sulfonate group, the water of hydration, and the hydrocarbon skeleton.[7]

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group Interpretation
~3400 (broad)	O-H Stretching	Indicates the presence of water of hydration (H ₂ O).
~3000-2800	C-H Stretching	Aliphatic C-H bonds from methyl and isopropyl groups.
~1600-1450	C=C Stretching	Aromatic C=C bonds within the azulene ring structure.
~1200 & ~1050	S=O Asymmetric & Symmetric Stretching	Confirms the presence of the sulfonate (-SO ₃ ⁻) group. [12]

Nuclear Magnetic Resonance (NMR) Spectroscopy Principle

NMR spectroscopy exploits the magnetic properties of atomic nuclei (like ¹H and ¹³C).[\[5\]](#) When placed in a strong magnetic field, these nuclei absorb radiofrequency radiation at specific frequencies. The chemical environment of each nucleus influences its absorption frequency (chemical shift), providing detailed information about the molecular structure and connectivity of atoms.[\[4\]](#)

Experimental Protocol

- Solvent Selection: Dissolve ~5-10 mg of **sodium gualenate hydrate** in ~0.6-0.7 mL of a deuterated solvent (e.g., Deuterium oxide, D₂O). D₂O is suitable due to the compound's solubility and allows for the observation of exchangeable protons.
- Instrumentation: Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR: Acquire the proton NMR spectrum. Parameters include a sufficient number of scans for a good signal-to-noise ratio.
- ¹³C NMR: Acquire the carbon-13 NMR spectrum. This typically requires a longer acquisition time.

- 2D NMR (COSY, HMQC/HSQC, HMBC): Perform 2D NMR experiments to establish correlations.
 - COSY (^1H - ^1H Correlation Spectroscopy): Identifies protons that are coupled (on adjacent carbons).
 - HMQC/HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with the carbons they are directly attached to.
 - HMBC (Heteronuclear Multiple Bond Correlation): Correlates protons and carbons that are separated by 2-3 bonds, revealing long-range connectivity.
- Data Processing: Process the spectra using appropriate software to determine chemical shifts (ppm), integration values (for ^1H), and coupling constants (Hz).

Expected Data and Interpretation

The combination of 1D and 2D NMR experiments allows for the complete assignment of all proton and carbon signals, confirming the carbon skeleton and the substitution pattern of the azulene ring.^[7]

^1H NMR Data (Expected)		^{13}C NMR Data (Expected)
Signal Type	Approx. Chemical Shift (ppm)	Signal Type
Aromatic Protons	7.0 - 8.5	Aromatic Carbons
Isopropyl CH	3.0 - 3.5	Isopropyl CH
Methyl Protons (Aromatic)	2.5 - 3.0	Methyl Carbons (Aromatic)
Isopropyl CH_3	1.2 - 1.5	Isopropyl CH_3

Interpretation based on 2D NMR:

- COSY correlations will confirm the connectivity within the isopropyl group and the coupling between adjacent protons on the azulene ring.
- HMQC/HSQC will link each proton signal to its directly attached carbon.

- HMBC will be crucial for confirming the placement of the sulfonate group, methyl groups, and the isopropyl group on the azulene skeleton by showing long-range H-C correlations.

Mass Spectrometry (MS)

Principle

Mass spectrometry ionizes chemical compounds to generate charged molecules or molecule fragments and measures their mass-to-charge (m/z) ratio.^[8] High-resolution mass spectrometry (HRMS) can determine the elemental composition of the molecule with high accuracy, confirming its molecular formula.

Experimental Protocol

- Sample Preparation: Prepare a dilute solution of **sodium gualenate hydrate** in a suitable solvent (e.g., methanol/water).
- Ionization Method: Use a soft ionization technique like Electrospray Ionization (ESI), which is ideal for polar and ionic compounds.^[13]
- Instrumentation: Inject the sample into an ESI-MS or ESI-HRMS instrument.
- Mass Analysis: Acquire the spectrum in both positive and negative ion modes.
 - Negative Mode $[M-Na]^-$: Expected to detect the gualenate anion.
 - Positive Mode $[M+H]^+$ or $[M-SO_3Na+H]^+$: May show the protonated molecule or fragments.
- Fragmentation (MS/MS): Select the parent ion and subject it to collision-induced dissociation (CID) to obtain a fragmentation pattern, which provides further structural information.

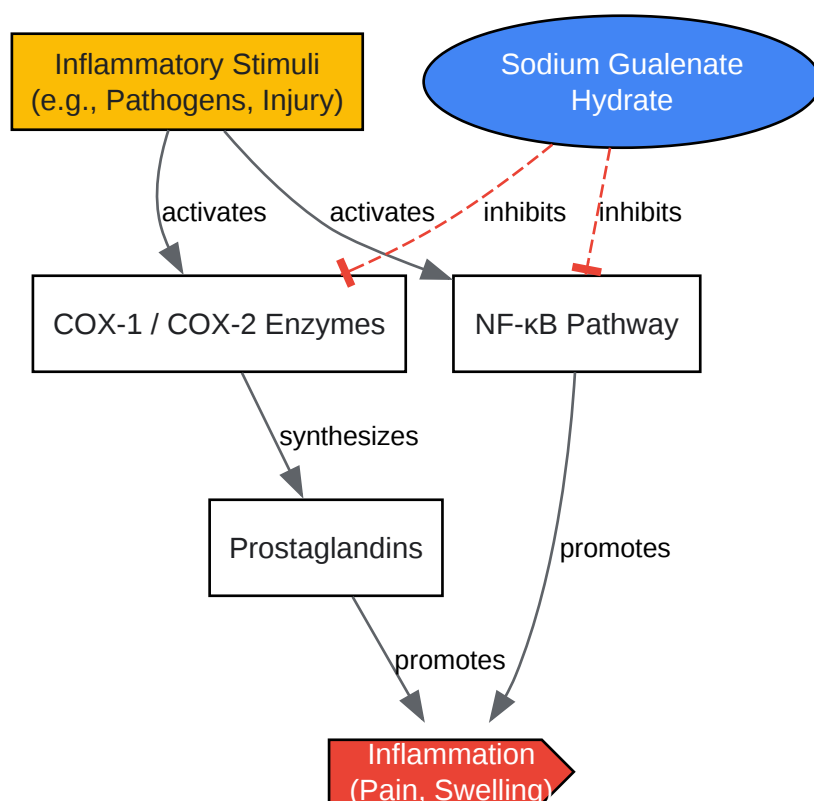
Expected Data and Interpretation

The mass spectrum provides the molecular weight and formula, and the fragmentation pattern helps confirm the structure.

Ion Mode	Expected m/z	Interpretation
Negative (ESI-)	~277.09	Corresponds to the gualenate anion $[C_{15}H_{17}O_3S]^-$. This confirms the mass of the organic portion of the molecule.
HRMS (ESI-)	Exact Mass of $[C_{15}H_{17}O_3S]^-$	Provides the elemental composition, confirming the molecular formula of the anion.
MS/MS Fragments	Various	Fragmentation would likely involve the loss of SO_3 (80 Da) and cleavage of the isopropyl group, helping to verify the structure.

Biological Context: Anti-inflammatory Mechanism of Action

Sodium gualenate hydrate exerts its therapeutic effects through anti-inflammatory and immunomodulatory actions.^[14] Understanding this mechanism is vital for drug development. Key pathways include the inhibition of cyclooxygenase (COX) enzymes, which reduces the synthesis of inflammatory prostaglandins, and the suppression of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which controls the expression of pro-inflammatory genes.^{[1][14]}



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Caption: Simplified signaling pathway for the anti-inflammatory action of **sodium gualenate hydrate**.

Conclusion The structural elucidation of **sodium gualenate hydrate** is reliably achieved through the systematic application of multiple spectroscopic techniques. UV-Vis spectroscopy confirms the azulene chromophore, while FT-IR identifies key functional groups like the sulfonate and water of hydration. Comprehensive 1D and 2D NMR analyses establish the precise atomic connectivity and substitution pattern of the molecule. Finally, high-resolution mass spectrometry validates the elemental composition and molecular weight.[7] The integration of these methods provides an unambiguous confirmation of the structure, ensuring the quality and identity of this important pharmaceutical agent.

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References

- [1. What is the mechanism of Sodium Gualenate Hydrate? \[synapse.patsnap.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. ijrar.org \[ijrar.org\]](#)
- [4. Innovations in Drug Spectroscopy Methods for Pharmaceutical Compounds | Indonesian Journal on Health Science and Medicine \[ijhsm.umsida.ac.id\]](#)
- [5. paulrpalmer.com \[paulrpalmer.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Spectroscopic Study on Confirmation of Molecular Structure of Sodium Gualenate \[lhjyhxfc.mat-test.com\]](#)
- [8. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [9. Sodium gualenate hydrate | C15H19NaO4S | CID 23665552 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. medchemexpress.com \[medchemexpress.com\]](#)
- [11. dergipark.org.tr \[dergipark.org.tr\]](#)
- [12. Sulfate composition of glycosaminoglycans determined by infrared spectroscopy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. massbank.eu \[massbank.eu\]](#)
- [14. What is Sodium Gualenate Hydrate used for? \[synapse.patsnap.com\]](#)
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